

# Application Note: Thermogravimetric Analysis of Copper(II) Tartrate Hydrate

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## Compound of Interest

Compound Name: Copper(II) tartrate hydrate

Cat. No.: B092310

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## Introduction

Thermogravimetric analysis (TGA) is a powerful analytical technique used to characterize the thermal stability and decomposition of materials. This application note details the thermal decomposition process of **copper(II) tartrate hydrate**, a metal-organic compound, investigated using TGA. Understanding the thermal behavior of such compounds is critical in various fields, including materials science, catalysis, and drug development, for determining their purity, moisture content, and decomposition pathways. The thermal decomposition of **copper(II) tartrate hydrate** proceeds in distinct stages, beginning with dehydration, followed by the decomposition of the anhydrous salt to yield the final product.

## Thermal Decomposition Pathway

The thermal decomposition of **copper(II) tartrate hydrate**, specifically copper(II) tartrate trihydrate ( $\text{CuC}_4\text{H}_4\text{O}_6 \cdot 3\text{H}_2\text{O}$ ), occurs in a series of well-defined steps when heated in an air atmosphere. The process commences with the loss of water molecules, followed by the decomposition of the anhydrous copper(II) tartrate. The final residue of this thermal decomposition is copper(II) oxide ( $\text{CuO}$ ).<sup>[1]</sup>

The decomposition process can be summarized as follows:

- Dehydration: The initial stage involves the removal of water of hydration.

- Decomposition of Anhydrous Salt: The subsequent stage is the decomposition of the anhydrous copper(II) tartrate into copper(II) oxide.

A study on the thermal decomposition of copper(II) tartrate trihydrate showed that the process occurs in three main steps. The first step is the dehydration of the trihydrate to the anhydrous salt.<sup>[1]</sup> The second step involves the decomposition of the anhydrous salt to form copper(II) oxide.<sup>[1]</sup> A third, minor decomposition step was observed at a much higher temperature.<sup>[1]</sup>

## Data Presentation

The quantitative data for the thermal decomposition of copper(II) tartrate trihydrate is summarized in the table below. The data includes the temperature range for each decomposition step, the observed mass loss, and the theoretical mass loss.

Decomposition Step	Temperature Range (°C)	Observed Mass Loss (%)	Theoretical Mass Loss (%)	Description
1	40 - 111	20	20.3	Dehydration of $\text{CuC}_4\text{H}_4\text{O}_6 \cdot 3\text{H}_2\text{O}$ to $\text{CuC}_4\text{H}_4\text{O}_6$ <sup>[1]</sup>
2	220 - 280	52	51.2	Decomposition of anhydrous salt to copper(II) oxide <sup>[1]</sup>
3	~1050	4	3.8	Further decomposition of copper oxides <sup>[1]</sup>

Note: The molecular weight of copper(II) tartrate trihydrate is 265.66 g/mol .

## Experimental Protocol

This protocol outlines the procedure for conducting a thermogravimetric analysis of **copper(II) tartrate hydrate**.

Objective: To determine the thermal stability and decomposition profile of **copper(II) tartrate hydrate**.

Instrumentation: A calibrated thermogravimetric analyzer is required.

Experimental Conditions:

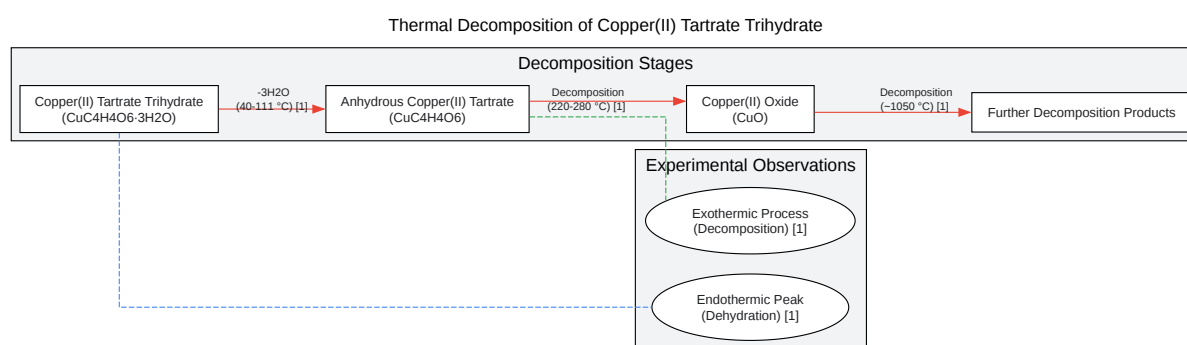
- Sample Mass: 5-10 mg of **copper(II) tartrate hydrate**.
- Heating Rate: A linear heating rate of 10 °C/min is recommended.[\[1\]](#)
- Temperature Range: Ambient temperature to 1100 °C.
- Atmosphere: Dry air at a constant flow rate.
- Sample Pan: An inert sample pan, such as alumina or platinum.

Procedure:

- Tare the TGA balance with an empty sample pan.
- Accurately weigh 5-10 mg of the **copper(II) tartrate hydrate** sample into the tared pan.
- Place the sample pan into the TGA furnace.
- Purge the furnace with dry air at the specified flow rate for a sufficient time to ensure an inert atmosphere.
- Program the instrument to heat the sample from ambient temperature to 1100 °C at a heating rate of 10 °C/min.
- Record the mass loss as a function of temperature.
- Analyze the resulting TGA curve to determine the onset and end temperatures of each decomposition step and the corresponding percentage mass loss.

## Visualization of the Decomposition Pathway

The following diagram illustrates the logical progression of the thermal decomposition of copper(II) tartrate trihydrate.



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Caption: Decomposition pathway of copper(II) tartrate trihydrate.

## Conclusion

Thermogravimetric analysis is an effective technique for elucidating the thermal decomposition of **copper(II) tartrate hydrate**. The decomposition occurs in distinct, well-separated stages, beginning with dehydration to form the anhydrous salt, followed by the decomposition of the anhydrous salt to yield copper(II) oxide as the primary final product. The quantitative data and the experimental protocol provided in this application note serve as a valuable resource for researchers and professionals working with this and similar metal-organic compounds.

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## References

- 1. services.kfu.edu.sa [services.kfu.edu.sa]
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